

Application Note: Synthesis Protocol for 2-(Thiophen-3-ylformamido)acetic acid

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Compound of Interest

Compound Name: 2-(Thiophen-3-ylformamido)acetic acid

CAS No.: 72196-45-3

Cat. No.: B3386269

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Abstract & Molecule Profile[1][2]

This application note details the synthesis of **2-(Thiophen-3-ylformamido)acetic acid** (also known as N-(Thiophene-3-carbonyl)glycine), a key building block in the development of peptidomimetics and bioisosteres of benzoylglycine derivatives.[1] The thiophene ring serves as a lipophilic, electron-rich scaffold often used to modulate metabolic stability and potency in drug candidates targeting metalloproteases (e.g., neprilysin) or serving as allosteric modulators.[1]

Compound Identity:

- IUPAC Name: 2-(Thiophene-3-carboxamido)acetic acid[1]
- Common Name: N-(3-Thienoyl)glycine[1]
- CAS Number: 72196-45-3[2]
- Molecular Formula: C

H

NO

S[1][2]

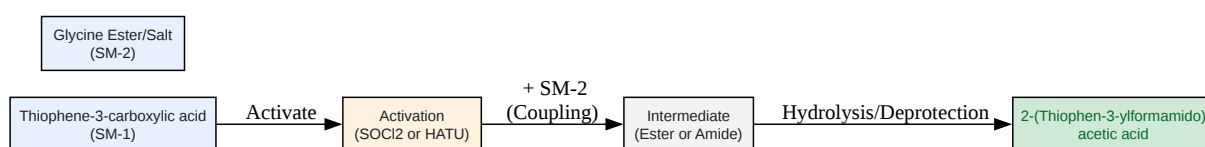
- Molecular Weight: 185.20 g/mol [1][2]

Retrosynthetic Analysis & Strategy

The synthesis is designed around the construction of the amide bond connecting the thiophene-3-carbonyl moiety and the glycine backbone.[1] Two protocols are provided to address different scale and purity requirements:

- Protocol A (Acid Chloride Method): A robust, cost-effective route suitable for gram-to-multigram scale-up.[1] It utilizes thionyl chloride for activation and Schotten-Baumann conditions for coupling.[1]
- Protocol B (HATU/Ester Method): A high-precision route for medicinal chemistry applications, utilizing modern coupling reagents (HATU) and acid-labile protecting groups (tert-butyl ester) to maximize yield and purity.[1]

Reaction Scheme (Graphviz)[3]



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Figure 1: General retrosynthetic strategy for amide bond formation.

Protocol A: Acid Chloride Route (Scale-Up Optimized)

Rationale: Thiophene-3-carboxylic acid is stable enough to withstand conversion to its acid chloride.^[1] This method avoids expensive coupling reagents and simplifies purification to precipitation/recrystallization.

Materials

Reagent	Equiv. ^{[3][4][5]}	Role
Thiophene-3-carboxylic acid	1.0	Starting Material
Thionyl Chloride (SOCl ₂)	3.0	Chlorinating Agent
Glycine	1.2	Amine Partner
Sodium Hydroxide (NaOH)	2.5	Base
Dichloromethane (DCM)	Solvent	Reaction Medium

Step-by-Step Procedure

Step 1: Acid Chloride Formation

- In a dry round-bottom flask equipped with a reflux condenser and drying tube (CaCl₂), dissolve Thiophene-3-carboxylic acid (10 mmol) in anhydrous DCM (20 mL).
- Add Thionyl Chloride (30 mmol) dropwise. Caution: Gas evolution (SO₂, HCl).^[1]
- Add a catalytic amount of DMF (1-2 drops) to initiate the reaction.^[1]
- Reflux the mixture at 45°C for 2-3 hours until gas evolution ceases.
- Concentrate the reaction mixture in vacuo to remove DCM and excess SOCl₂. Co-evaporate with toluene (2x) to ensure complete removal of thionyl chloride.^[1] The residue (Thiophene-3-carbonyl chloride) is used immediately.^[1]

Step 2: Schotten-Baumann Coupling

- Dissolve Glycine (12 mmol) in 10% aqueous NaOH (25 mmol NaOH in 15 mL water) in a separate flask. Cool to 0°C.
- Dissolve the crude acid chloride from Step 1 in a minimal amount of dry dioxane or THF (5 mL).
- Add the acid chloride solution dropwise to the vigorous stirred Glycine/NaOH solution at 0°C.
- Allow the mixture to warm to room temperature and stir for 4 hours.
- Workup: Wash the basic aqueous layer with diethyl ether (2 x 10 mL) to remove unreacted neutral organic impurities.^[1]
- Acidify the aqueous layer carefully with 6M HCl to pH ~2. The product, **2-(Thiophen-3-ylformamido)acetic acid**, should precipitate as a white/off-white solid.^[1]
- Filter the solid, wash with cold water, and dry under vacuum.

Protocol B: HATU-Mediated Coupling (Medicinal Chemistry Optimized)

Rationale: For library synthesis or when high purity is critical, this mild method prevents potential side reactions associated with acid chlorides. Using the tert-butyl ester allows for a clean acidic deprotection.

Materials

Reagent	Equiv. ^{[3][4][5]}	Role
Thiophene-3-carboxylic acid	1.0	Starting Material
Glycine tert-butyl ester HCl	1.1	Amine Partner
HATU	1.1	Coupling Agent
DIPEA (Diisopropylethylamine)	3.0	Base
DMF	Solvent	Reaction Medium
TFA (Trifluoroacetic acid)	20% v/v	Deprotection Agent

Step-by-Step Procedure

Step 1: Amide Coupling

- Dissolve Thiophene-3-carboxylic acid (1.0 mmol) in anhydrous DMF (5 mL).
- Add DIPEA (3.0 mmol) and stir for 5 minutes at room temperature.
- Add HATU (1.1 mmol) and stir for 10 minutes to activate the acid (formation of the active ester).
- Add Glycine tert-butyl ester hydrochloride (1.1 mmol).
- Stir the reaction at room temperature for 12–16 hours under nitrogen.
- Workup: Dilute with EtOAc (30 mL) and wash sequentially with 1M HCl, sat. NaHCO₃, and brine. Dry over Na₂SO₄ and concentrate.
- Optional: Purify the intermediate ester via flash chromatography (Hexane/EtOAc) if necessary.[\[1\]](#)

Step 2: Ester Deprotection[\[1\]](#)

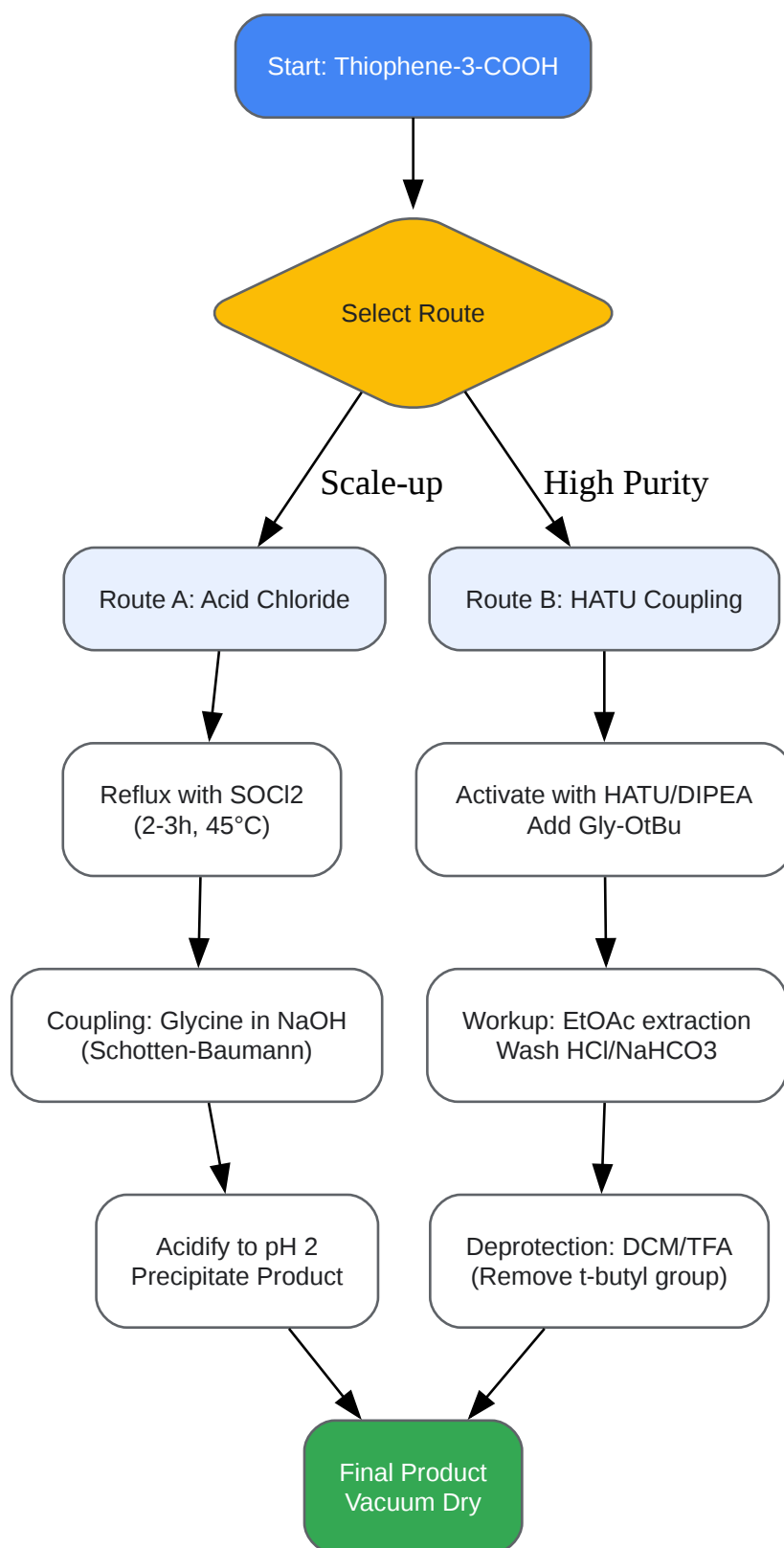
- Dissolve the intermediate ester in DCM (4 mL).
- Add TFA (1 mL) and stir at room temperature for 2–4 hours. Monitor by TLC or LCMS for disappearance of the ester.
- Concentrate in vacuo. Co-evaporate with DCM (3x) to remove residual TFA.[\[1\]](#)
- Triturate the residue with diethyl ether to yield the final acid product.

Analytical Validation

To validate the synthesis, the following analytical parameters should be met.

Parameter	Expected Value/Observation	Notes
Appearance	White to off-white powder	
LC-MS (ESI)	[M+H] = 186.2 m/z; [M-H] = 184.2 m/z	Negative mode often more sensitive for carboxylic acids. [1]
H NMR (DMSO-d)	12.6 (s, 1H, COOH), 8.8 (t, 1H, NH), 8.2 (dd, 1H, Th-H2), 7.6 (dd, 1H, Th-H5), 7.5 (dd, 1H, Th-H4), 3.9 (d, 2H, CH)	Thiophene protons show characteristic coupling constants (small, large).[1]
Solubility	Soluble in DMSO, Methanol, dilute Base	Poor solubility in non-polar solvents (Hexane, EtO).

Experimental Workflow Diagram



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Figure 2: Decision matrix and process flow for the synthesis of N-(Thiophen-3-ylcarbonyl)glycine.

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